

Essential Safety and Operational Guide for Handling (R)-Methyl 3-hydroxybutanoate

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Compound of Interest

Compound Name: (R)-Methyl 3-hydroxybutanoate

Cat. No.: B147060

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This guide provides critical safety protocols and logistical plans for the handling and disposal of **(R)-Methyl 3-hydroxybutanoate**, tailored for research and drug development professionals. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard and Property Summary

(R)-Methyl 3-hydroxybutanoate is classified as a combustible liquid that can cause skin, eye, and respiratory irritation.^{[1][2][3]} Understanding its properties is the first step toward safe handling.

Table 1: GHS Hazard Identification

Category	Description
Signal Word	Warning[1][4]
Hazard Class	Combustible liquid (Category 4), Skin irritation (Category 2)[1][2], Eye irritation (Category 2)[1][2], Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation[1][2]
Hazard Statements	H227: Combustible liquid[5]. H315: Causes skin irritation[1][2][5]. H319: Causes serious eye irritation[1][2][5]. H335: May cause respiratory irritation[1][2][3].

Table 2: Physical and Chemical Properties

Property	Value
Flash Point	71-73 °C (159.8-163.4 °F) - Closed Cup[1][4]
Boiling Point	56-58 °C @ 11 mmHg[1]
Density	1.055 g/mL at 20 °C[1]
Appearance	Colorless to almost colorless clear liquid[6]
Solubility	Soluble in organic solvents like ethanol and ether; insoluble in water.[6]

Personal Protective Equipment (PPE) Plan

A comprehensive PPE strategy is mandatory to prevent exposure.[7] The following equipment must be used when handling **(R)-Methyl 3-hydroxybutanoate**.

Table 3: Required Personal Protective Equipment

Area Protected	Required PPE	Specifications and Best Practices
Eyes & Face	Chemical Safety Goggles, Face Shield	Goggles must meet OSHA 29 CFR 1910.133 or European Standard EN166 specifications. [4] [8] A face shield should be worn over goggles during procedures with a high splash risk. [8] [9]
Skin & Body	Chemical-Resistant Gloves, Lab Coat, Closed-Toe Shoes	Use nitrile gloves for incidental contact, removing and washing hands immediately after exposure. [8] Wear a 100% cotton or flame-resistant lab coat. [10] Ensure shoes cover the entire foot. [9] [10]
Respiratory	Use in a Ventilated Area (Fume Hood)	Under normal conditions with adequate ventilation, such as in a chemical fume hood, respiratory protection is not typically required. [4] Avoid inhaling vapors. [5]

Operational and Disposal Plans

Follow these step-by-step procedures for safe handling, storage, and disposal.

Step 1: Preparation and Handling

- Area Preparation: Always handle **(R)-Methyl 3-hydroxybutanoate** in a well-ventilated area, preferably inside a chemical fume hood to prevent the buildup of vapors.[\[10\]](#)
- Eliminate Ignition Sources: Keep the chemical away from open flames, hot surfaces, sparks, and other potential ignition sources.[\[4\]](#)[\[5\]](#)[\[10\]](#) This includes Bunsen burners and electrical equipment that is not explosion-proof.[\[10\]](#)

- Don PPE: Before handling, put on all required PPE as detailed in Table 3. Inspect gloves for any damage before use.[7]
- Dispensing: When transferring the liquid, pour carefully to avoid splashing, which can generate static electricity.[11] Keep containers tightly closed when not in use.[4][10]

Step 2: Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[4]
- Location: Store away from heat, sparks, and flame.[4]
- Incompatible Materials: Do not store with strong oxidizing agents or strong bases.[4]

Step 3: Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes and seek medical attention if irritation occurs.[4][5]
- Eye Contact: Rinse eyes cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[4][5] Seek immediate medical attention.[5]
- Inhalation: Move the person to fresh air. If breathing difficulties occur, get medical attention.[4][5]
- Spill: For a small spill, contain the spillage and collect it with a non-combustible absorbent material (e.g., sand, vermiculite). Place the waste in a suitable, closed container for disposal.[5] Ensure all ignition sources are removed from the area.

Step 4: Disposal Plan

Chemical waste must be managed responsibly to ensure environmental and personal safety.

- Waste Collection: Collect surplus and non-recyclable solutions in their original or a suitable, labeled container. Do not mix with other waste.[5]
- Container Disposal: Handle uncleaned, empty containers as you would the product itself.[5]

- Professional Disposal: Dispose of the chemical waste and contaminated packaging through a licensed and approved waste disposal company.[4] This must be done in accordance with all local, regional, and national hazardous waste regulations.[5] Do not empty into drains.[5]

Workflow for Safe Handling and Disposal

The following diagram illustrates the procedural flow for safely managing **(R)-Methyl 3-hydroxybutanoate** in a laboratory setting.

Caption: Workflow for handling **(R)-Methyl 3-hydroxybutanoate**.

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References

- 1. メチル(R)-3-ヒドロキシブチラート 99% | Sigma-Aldrich [sigmaaldrich.com]
- 2. Methyl 3-hydroxybutyrate | C₅H₁₀O₃ | CID 15146 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. aksci.com [aksci.com]
- 4. fishersci.com [fishersci.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. artsci.usu.edu [artsci.usu.edu]
- 8. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 9. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 10. - Division of Research Safety | Illinois [drs.illinois.edu]
- 11. coleparmer.com [coleparmer.com]
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